

# Unveiling the Magnetic Ground State of Bulk Vanadium Triiodide (VI<sub>3</sub>): A Technical Guide

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## Compound of Interest

Compound Name: Vanadium triiodide

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## Abstract

**Vanadium triiodide** (VI<sub>3</sub>) has emerged as a fascinating material in the realm of two-dimensional magnetism, exhibiting a complex interplay between its structural and magnetic properties. This technical guide provides an in-depth exploration of the magnetic ground state of bulk VI<sub>3</sub>, summarizing key quantitative data, detailing experimental methodologies for its characterization, and visualizing the experimental workflow. Understanding the intrinsic magnetic nature of bulk VI<sub>3</sub> is crucial for its potential applications in spintronics and other novel technologies.

## Introduction

The discovery of magnetism in two-dimensional (2D) van der Waals materials has opened up new avenues for fundamental physics and technological advancements. Bulk VI<sub>3</sub>, a layered material, serves as a parent compound for its 2D counterpart and exhibits a ferromagnetic ground state.<sup>[1]</sup> A thorough understanding of its intrinsic magnetic properties is paramount for harnessing its potential. This guide delves into the established characteristics of bulk VI<sub>3</sub>'s magnetic ground state, providing a comprehensive resource for researchers in the field.

## Magnetic and Structural Properties

Bulk  $\text{VI}_3$  undergoes a structural phase transition before entering a magnetically ordered state. At room temperature, it possesses a monoclinic  $C2/m$  crystal structure.<sup>[1]</sup> Upon cooling, it transitions to a rhombohedral  $R-3$  structure at approximately 79 K.<sup>[1]</sup> This structural transition is followed by a ferromagnetic ordering at a Curie temperature ( $T_c$ ) of about 50 K.<sup>[1]</sup>

The magnetic ground state of  $\text{VI}_3$  is ferromagnetic, characterized by the parallel alignment of magnetic moments.<sup>[1]</sup> It is considered a hard ferromagnet with a significant coercive field.<sup>[2]</sup> The magnetic moments of the  $\text{V}^{3+}$  ions are the primary contributors to the material's magnetism.

## Quantitative Data Summary

The following tables summarize the key structural and magnetic properties of bulk  $\text{VI}_3$  as reported in the literature.

Table 1: Crystallographic Data of Bulk **Vanadium Triiodide** ( $\text{VI}_3$ )

| Temperature (K)  | Crystal System | Space Group | a (Å) | b (Å)  | c (Å)  | $\beta$ (°) |
|------------------|----------------|-------------|-------|--------|--------|-------------|
| Room Temperature | Monoclinic     | $C2/m$      | ~6.87 | ~11.90 | ~6.96  | ~107.9      |
| Below 79 K       | Rhombohedral   | $R-3$       | ~6.83 | ~6.83  | ~19.92 | 90          |

Table 2: Magnetic Properties of Bulk **Vanadium Triiodide** ( $\text{VI}_3$ )

| Property  | Value                 | Unit |
|---|-----------------------|------|
| Magnetic Ordering Temperature (T <sub>c</sub> ) | ~50                   | K    |
| Magnetic Ground State                           | Ferromagnetic         | -    |
| Coercive Field (at 2 K)                         | ~9.1                  | kOe  |
| Magnetic Moment per V <sup>3+</sup> ion         | ~1.4 - 2.0            | μB   |
| Easy Magnetization Axis                         | Out-of-plane (c-axis) | -    |

## Experimental Protocols

The characterization of the magnetic ground state of VI<sub>3</sub> involves a series of sophisticated experimental techniques. This section provides a detailed overview of the methodologies for key experiments.

### Single Crystal Growth: Chemical Vapor Transport (CVT)

High-quality single crystals of VI<sub>3</sub> are essential for accurate magnetic measurements. The chemical vapor transport (CVT) method is a widely used technique for their synthesis.

Protocol:

- **Starting Materials:** High-purity vanadium powder (99.99%) and iodine pieces (99.999%) are used as precursors.
- **Stoichiometry:** The reactants are mixed in a stoichiometric molar ratio of V:I<sub>3</sub> = 1:1.
- **Ampoule Preparation:** The mixture is sealed in a quartz ampoule under a high vacuum (e.g., 10<sup>-5</sup> Torr).
- **Furnace Setup:** The sealed ampoule is placed in a two-zone horizontal tube furnace.
- **Temperature Gradient:** A specific temperature gradient is established. A typical setup involves a source zone heated to approximately 650 °C and a growth zone at around 600 °C.

[3]

- **Growth Duration:** The growth process is typically carried out over several days to a week, allowing for the formation of well-defined single crystals in the colder zone.
- **Crystal Harvesting:** After cooling the furnace to room temperature, the ampoule is carefully opened in an inert atmosphere (e.g., a glovebox) to retrieve the plate-like single crystals.

## Structural Characterization: Neutron Powder Diffraction (NPD)

Neutron powder diffraction is a powerful technique to determine the crystal and magnetic structures of materials.

Protocol:

- **Sample Preparation:** A powdered sample of  $\text{Vl}_3$  is loaded into a sample holder (e.g., a vanadium can).
- **Instrument:** The experiment is performed on a high-resolution neutron powder diffractometer.
- **Data Collection:** Diffraction patterns are collected at various temperatures, both above and below the structural and magnetic transition temperatures.
- **Rietveld Refinement:** The collected data is analyzed using the Rietveld refinement method with software like FullProf or GSAS.<sup>[4][5]</sup>
  - **Initial Refinement:** The refinement process starts by fitting the scale factor, background, and unit cell parameters using the high-temperature (paramagnetic) data.
  - **Structural Refinement:** Atomic coordinates and isotropic displacement parameters are then refined.
  - **Magnetic Structure Refinement:** Below the Curie temperature, magnetic Bragg peaks appear. The magnetic structure is modeled and refined to determine the arrangement and magnitude of the magnetic moments.

## Magnetic Property Characterization: SQUID-VSM Magnetometry

A Superconducting Quantum Interference Device Vibrating Sample Magnetometer (SQUID-VSM) is used to measure the magnetic properties of  $\text{Vl}_3$  with high sensitivity.[6][7]

Protocol:

- **Sample Mounting:** A small single crystal of  $\text{Vl}_3$  is mounted on a sample holder with its crystallographic axes aligned with respect to the applied magnetic field.
- **Temperature-Dependent Magnetization (M-T curves):**
  - **Zero-Field-Cooled (ZFC):** The sample is cooled from a paramagnetic state (e.g., 100 K) to the lowest temperature (e.g., 2 K) in the absence of a magnetic field. A small magnetic field (e.g., 100 Oe) is then applied, and the magnetization is measured as the sample is warmed.
  - **Field-Cooled (FC):** The sample is cooled from the paramagnetic state to the lowest temperature under the same applied magnetic field, and the magnetization is measured upon warming.
- **Field-Dependent Magnetization (M-H curves):**
  - Magnetic hysteresis loops are measured at various temperatures, especially below the Curie temperature, by sweeping the magnetic field between its positive and negative limits (e.g., -7 T to 7 T). This measurement provides information about the coercive field and saturation magnetization.

## Thermal Properties: Specific Heat Measurement

Specific heat measurements are crucial for identifying phase transitions. The Physical Property Measurement System (PPMS) is commonly used for this purpose.

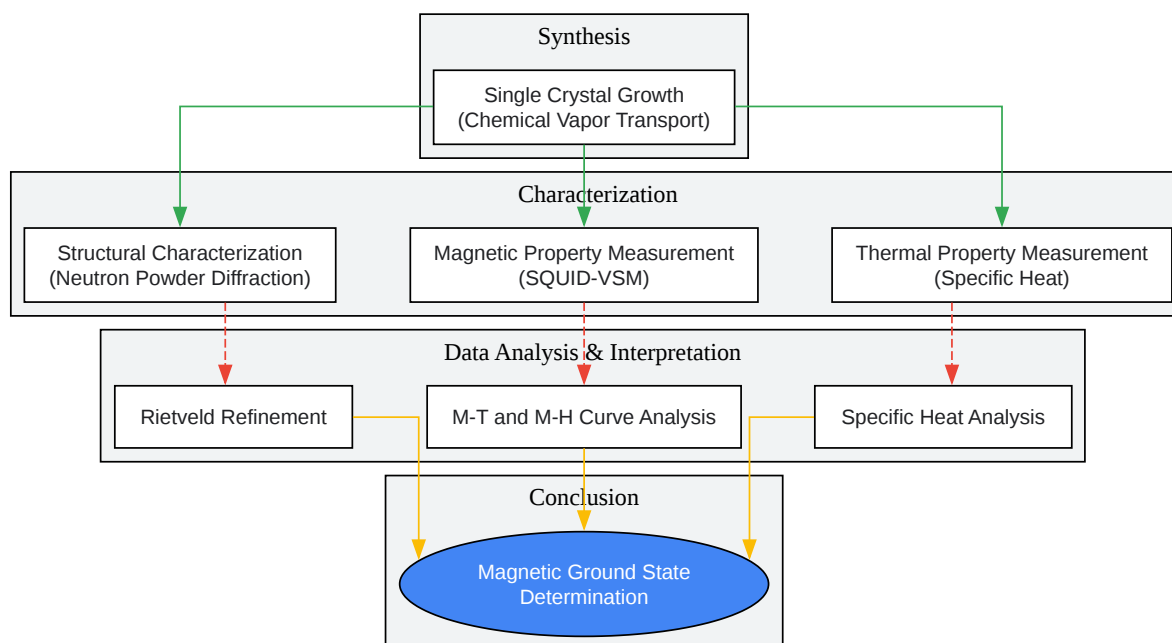
Protocol:

- **Sample Preparation:** A small, flat single crystal is attached to the sample platform of the specific heat puck using a minimal amount of thermal grease to ensure good thermal contact.

- **Measurement Technique:** The thermal relaxation method is typically employed. A small heat pulse is applied to the sample, and the subsequent temperature relaxation back to the base temperature is measured.
- **Data Acquisition:** The specific heat is measured as a function of temperature, with a high density of data points collected around the expected phase transitions.
- **Data Analysis:** The heat capacity of the sample is determined by fitting the temperature relaxation curve. The specific heat is then calculated by dividing the heat capacity by the sample mass.

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the comprehensive characterization of the magnetic ground state of bulk  $\text{VI}_3$ .



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Caption: Experimental workflow for determining the magnetic ground state of bulk  $\text{VI}_3$ .

## Conclusion

The magnetic ground state of bulk **vanadium triiodide** is ferromagnetic with a Curie temperature of approximately 50 K. Its characterization requires a multi-faceted approach involving high-quality single crystal synthesis and a suite of advanced experimental techniques. The detailed protocols and compiled data in this guide serve as a valuable resource for researchers investigating the intriguing magnetic phenomena in  $\text{VI}_3$  and other 2D van der Waals magnets. The interplay between its crystal structure and magnetism highlights the richness of the physics in this material and underscores the importance of comprehensive experimental investigation.

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- To cite this document: BenchChem. [Unveiling the Magnetic Ground State of Bulk Vanadium Triiodide ( $\text{VI}_3$ ): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092258#magnetic-ground-state-of-bulk-vanadium-triiodide]

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